

literature review of formamidine hydrochloride research

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Compound of Interest

Compound Name: *Formamidine hydrochloride*

Cat. No.: *B031339*

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An In-depth Technical Guide to **Formamidine Hydrochloride**

Formamidine hydrochloride (CAS No: 6313-33-3) is a versatile chemical compound that serves as a crucial intermediate in a wide array of synthetic processes.^{[1][2][3]} Its unique molecular structure and reactivity make it an invaluable building block in the pharmaceutical, agricultural, and materials science industries.^{[1][4]} This technical guide provides a comprehensive review of the research on **formamidine hydrochloride**, detailing its properties, synthesis, and applications for researchers, scientists, and professionals in drug development.

Physicochemical Properties

Formamidine hydrochloride is a white or grayish-white crystalline solid at room temperature.^{[5][6][7]} It is known to be hygroscopic and is highly soluble in ethanol.^{[5][6]} Due to its deliquescent nature, care must be taken during its handling and storage, which should be in a dry, dark place at room temperature.^{[4][5][8]}

Table 1: Physicochemical Data of **Formamidine Hydrochloride**

Property	Value	References
CAS Number	6313-33-3	[1] [4]
Molecular Formula	CH ₅ CIN ₂	[4] [5] [9]
Molar Mass	80.52 g/mol	[5] [9]
Appearance	White to off-white solid	[5] [6] [7]
Melting Point	84-87 °C (lit.)	[5] [6] [10]
Boiling Point	46.3 °C at 760 mmHg	[4] [5]
Flash Point	16.8 °C	[4] [5]
Solubility	Soluble in water and ethanol	[4] [5] [6]

Synthesis of Formamidine Hydrochloride

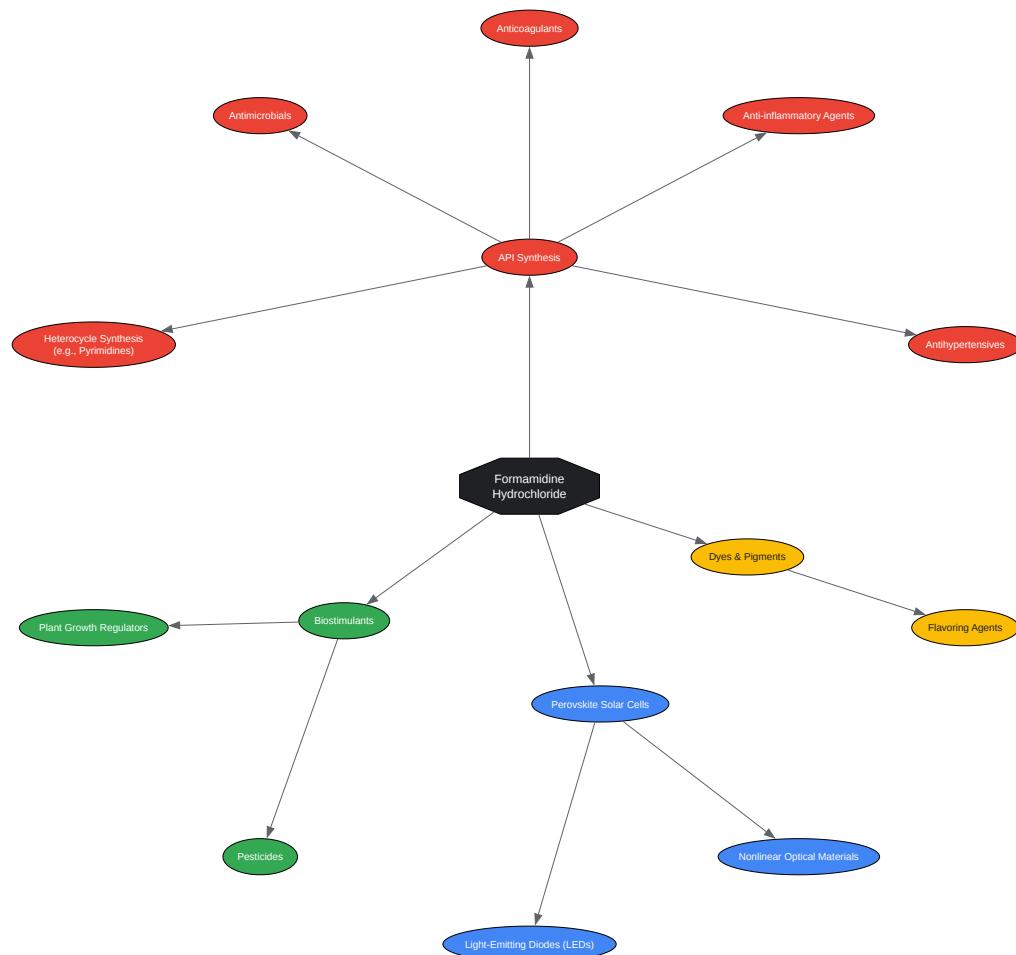
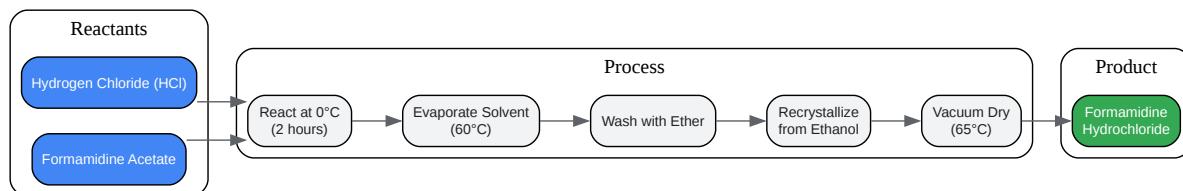
Several methods for the synthesis of **formamidine hydrochloride** have been reported. The most common laboratory-scale preparations involve the reaction of a formamidine precursor with hydrogen chloride.

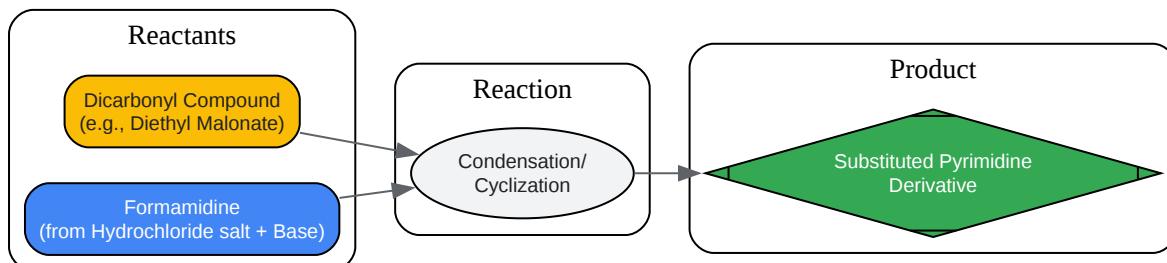
Experimental Protocol 1: From Formamidine Acetate

This method involves the reaction of formamidine acetate with hydrogen chloride.[\[5\]](#)[\[7\]](#)

- Reaction Setup: Formamidine acetate (FAAc) is placed in a round-bottom flask.
- Acidification: The flask is cooled to 0°C in an ice bath. Hydrogen chloride (HCl) is slowly added to the flask with continuous stirring. The molar ratio of HCl to FAAC is typically 1.1:1.
- Reaction: The mixture is stirred for approximately 2 hours at 0°C.
- Solvent Removal: After the reaction is complete, the solvent is evaporated using a rotary evaporator at 60°C.
- Purification: The resulting solid is washed with ether.

- Recrystallization: The washed solid is then recrystallized from ethanol to yield a white precipitate.
- Drying: The final product is dried in a vacuum oven at 65°C for 24 hours. The product should be stored in an inert atmosphere, such as in an argon-filled glove box.[7]





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